

Application Notes and Protocols: 3-Isopropyl-4-methoxyaniline in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropyl-4-methoxyaniline

Cat. No.: B1340655

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Isopropyl-4-methoxyaniline is a substituted aniline that holds potential as a versatile building block in organic synthesis. Its structure, featuring an isopropyl group ortho to the amino functionality and a methoxy group in the para position, provides a unique combination of steric and electronic properties. These characteristics make it a valuable precursor for the synthesis of a variety of complex organic molecules, particularly in the fields of medicinal chemistry and materials science. While detailed experimental data for this specific compound is limited, its structural similarity to other substituted anilines allows for the extrapolation of its synthetic utility. This document provides an overview of its potential applications and generalized protocols for its use.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Isopropyl-4-methoxyaniline** is presented below.

Property	Value	Reference
CAS Number	91251-42-2	[1]
Molecular Formula	C ₁₀ H ₁₅ NO	[1]
Molecular Weight	165.23 g/mol	[1]
Appearance	Liquid	[1]
Purity	96%	[1]
Synonyms	4-amino-2-isopropylanisole, 4-Methoxy-3-(propan-2-yl)aniline, 4-methoxy-3-propan-2-ylaniline	[1]

Predicted Spectroscopic Data

While experimental spectroscopic data for **3-Isopropyl-4-methoxyaniline** is not readily available, predicted data for the closely related isomer, 2-Isopropyl-4-methoxyaniline, can provide a useful reference for characterization.[2]

Predicted ¹H NMR Data (CDCl₃, 400 MHz)[2]

Chemical Shift (ppm)	Multiplicity	Assignment
~6.8	Doublet	Aromatic C6-H
~6.7	Doublet	Aromatic C3-H
~6.6	Doublet of Doublets	Aromatic C5-H
~3.75	Singlet	-OCH ₃
~3.3	Septet	-CH(CH ₃) ₂
~1.2	Doublet	-CH(CH ₃) ₂

Predicted ¹³C NMR Data (CDCl₃, 100 MHz)[2]

Chemical Shift (ppm)	Assignment
~152.0	Aromatic C4-OCH ₃
~140.0	Aromatic C1-NH ₂
~135.0	Aromatic C2-CH(CH ₃) ₂
~117.0	Aromatic C6-H
~115.0	Aromatic C3-H
~113.0	Aromatic C5-H
~55.5	-OCH ₃
~28.0	-CH(CH ₃) ₂
~22.5	-CH(CH ₃) ₂

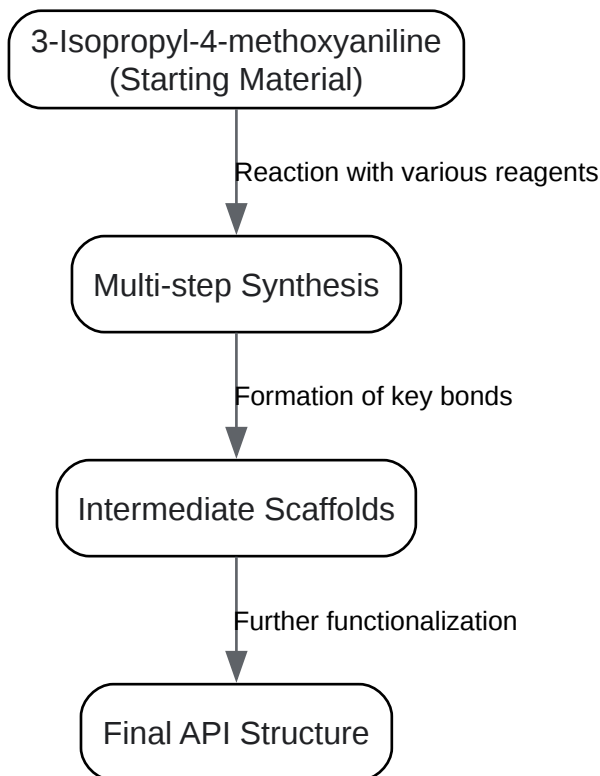
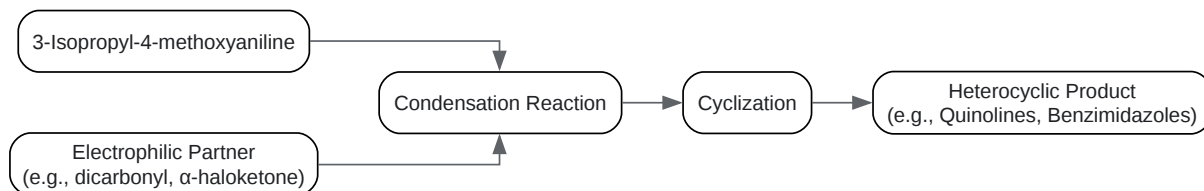
Applications in Organic Synthesis

Based on the reactivity of analogous substituted anilines, **3-Isopropyl-4-methoxyaniline** is anticipated to be a valuable intermediate in the synthesis of various organic compounds, particularly heterocyclic structures with potential biological activity.

Synthesis of Heterocyclic Compounds

Substituted anilines are common precursors for the synthesis of a wide range of nitrogen-containing heterocycles.[3][4] The amino group of **3-Isopropyl-4-methoxyaniline** can act as a nucleophile in condensation reactions with various electrophiles to form heterocycles such as quinolines, quinazolines, and benzimidazoles.[5] These core structures are prevalent in many pharmaceutical agents.[6][7]

General Workflow for Heterocycle Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Isopropyl-4-methoxyaniline | CymitQuimica [cymitquimica.com]
- 2. benchchem.com [benchchem.com]

- 3. isca.me [isca.me]
- 4. Synthesis of Heteroaromatic Compounds | MDPI [mdpi.com]
- 5. ossila.com [ossila.com]
- 6. nbinno.com [nbinno.com]
- 7. 4-[3-Chloro-4-substituted anilino]-6-substituted methoxycarboxamidoquinazoline compounds and their preparation and application - Patent CN-103275019-A - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 3-Isopropyl-4-methoxyaniline in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340655#use-of-3-isopropyl-4-methoxyaniline-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com